

Pamapimod-d4: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Pamapimod-d4

Cat. No.: B12416052

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Pamapimod-d4**, a deuterated analog of Pamapimod. Pamapimod is a selective inhibitor of the p38 mitogen-activated protein kinase (MAPK) alpha isoform.^{[1][2]} This guide is intended for professionals in research and drug development who may be working with this compound.

Chemical and Physical Properties

Pamapimod-d4 is a stable, isotopically labeled form of Pamapimod. The deuteration can be useful in various research applications, including metabolic studies.

Property	Value	Reference
CAS Number	1246814-57-2	[1]
Molecular Formula	C ₁₉ H ₁₆ D ₄ F ₂ N ₄ O ₄	[1]
Molecular Weight	410.41 g/mol	[1]
IUPAC Name	6-(2,4-difluorophenoxy)-8-methyl-2-[(1,1,5,5-tetradeuterio-1,5-dihydroxypentan-3-yl)amino]pyrido[2,3-d]pyrimidin-7-one	[1]
Synonyms	6-(2,4-difluorophenoxy)-2-((1,5-dihydroxypentan-3-yl)amino)-8-methylpyrido[2,3-d]pyrimidin-7(8H)-one-D ₄ , Labeled Pamapimod	[1]
Purity (by HPLC)	Not less than 90%	[1]
Appearance	Not specified in available documentation. Typically a solid.	

Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **Pamapimod-d4** is not publicly available. The information below is based on the SDS for the non-deuterated parent compound, Pamapimod, and should be considered as a close proxy. It is crucial to obtain the specific SDS from the supplier before handling **Pamapimod-d4**. [2]

Hazard Statement: The toxicological properties of Pamapimod have not been thoroughly investigated. [3][4] It may be harmful if inhaled, ingested, or absorbed through the skin. [3][4] The material may be irritating to the mucous membranes and upper respiratory tract, as well as cause eye, skin, or respiratory system irritation. [3][4]

Hazard Class	GHS Classification
Acute Toxicity	No data available
Skin Corrosion/Irritation	May cause skin irritation.[3][4]
Eye Damage/Irritation	May cause eye irritation.[3][4]
Respiratory/Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory system irritation.[3][4]
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Adverse Effects in Clinical Trials (Pamapimod): In clinical studies involving patients with rheumatoid arthritis, adverse events associated with Pamapimod were generally mild and included infections, skin disorders, and dizziness.[2][4][5] The 300-mg dose appeared to be more toxic than lower doses.[2][4][5] Other reported adverse events include elevated levels of liver enzymes and gastrointestinal disorders.[4]

Handling and Storage

Personal Protective Equipment (PPE)

When handling **Pamapimod-d4**, the following personal protective equipment should be used:

- Eye Protection: Safety glasses.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: NIOSH-approved respirator, as conditions warrant.

Engineering Controls

Use process enclosures, local exhaust ventilation, or other engineering controls to manage airborne levels below recommended exposure limits.^[3]

Handling Procedures

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[3]
- Avoid prolonged or repeated exposure.^[3]
- Keep the container tightly closed.^[3]
- For research purposes only. Not for personal or veterinary use.^{[1][2]}

Storage Conditions

Store in a refrigerator at 2-8°C for long-term storage.^{[1][2]}

First Aid Measures

The following first aid measures are recommended in case of exposure to Pamapimod.^{[3][4]}

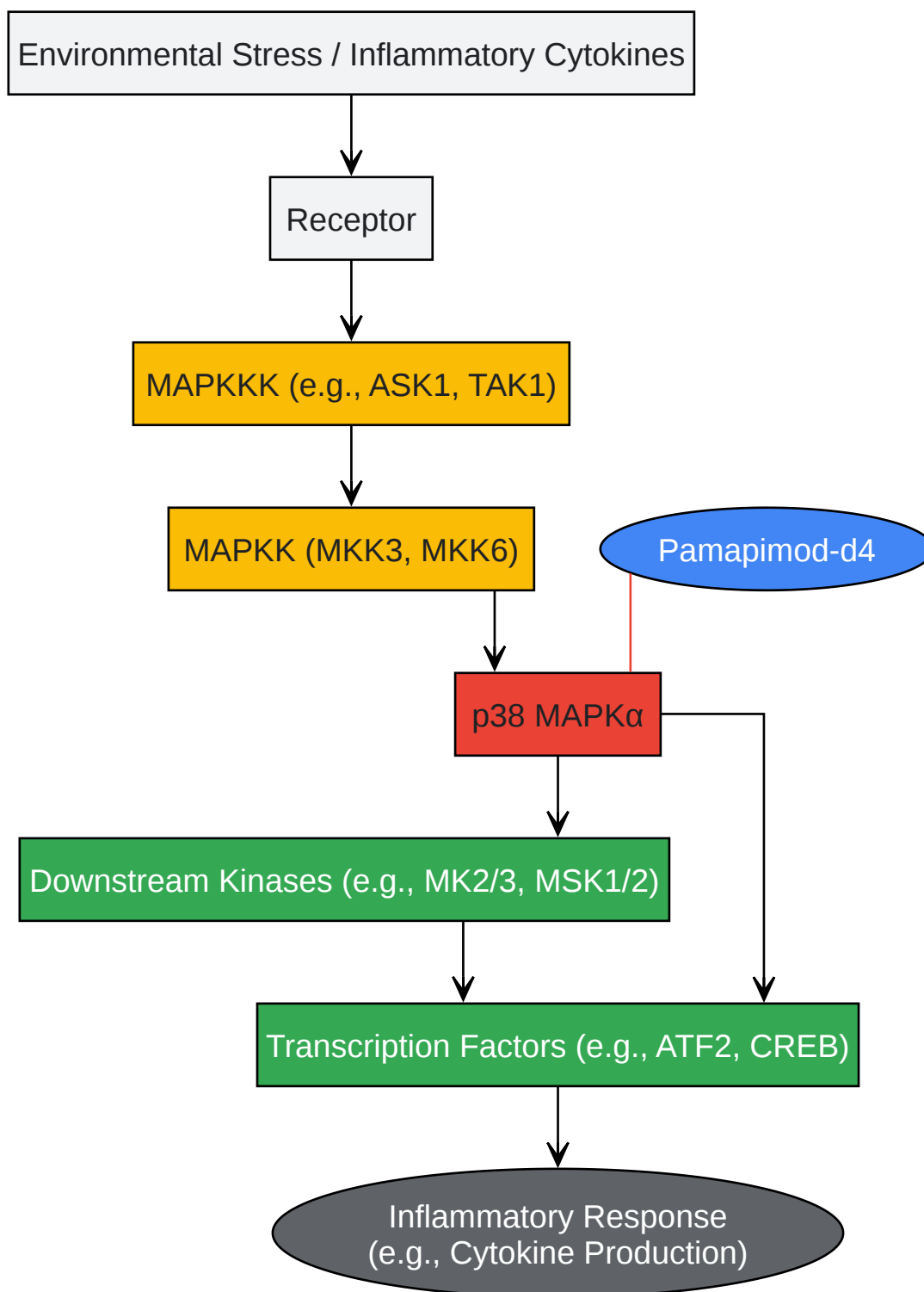
Exposure Route	First Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration or oxygen by trained personnel. Get immediate medical attention.
Skin Contact	Immediately wash the skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.
Eye Contact	Hold eyelids apart and flush eyes with plenty of water for at least 15 minutes. Have eyes examined and tested by medical personnel.
Ingestion	Wash out the mouth with water, provided the person is conscious. Never give anything by mouth to an unconscious person. Get medical attention. Do NOT induce vomiting unless directed by medical personnel.

Fire Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide, water, or dry chemical spray. Use a water spray to cool fire-exposed containers.
- Fire Fighting Instructions: As in any fire, wear a self-contained breathing apparatus with pressure-demand (NIOSH approved or equivalent) and full protective gear to prevent contact with skin and eyes.[\[3\]](#)
- Flash Point: No data available.
- Autoignition Temperature: No data available.
- Explosive Limits: No data available.

Mechanism of Action and Signaling Pathway

Pamapimod is a selective inhibitor of the p38 mitogen-activated protein kinase (MAPK) alpha isoform.[1][2] The p38 MAPK pathway is a key signaling cascade involved in cellular responses to stress and inflammation.[6][7][8] It regulates the production of pro-inflammatory cytokines such as TNF-alpha and IL-1 β . [8] By inhibiting p38 α MAPK, Pamapimod disrupts this signaling pathway, leading to a reduction in inflammatory responses.



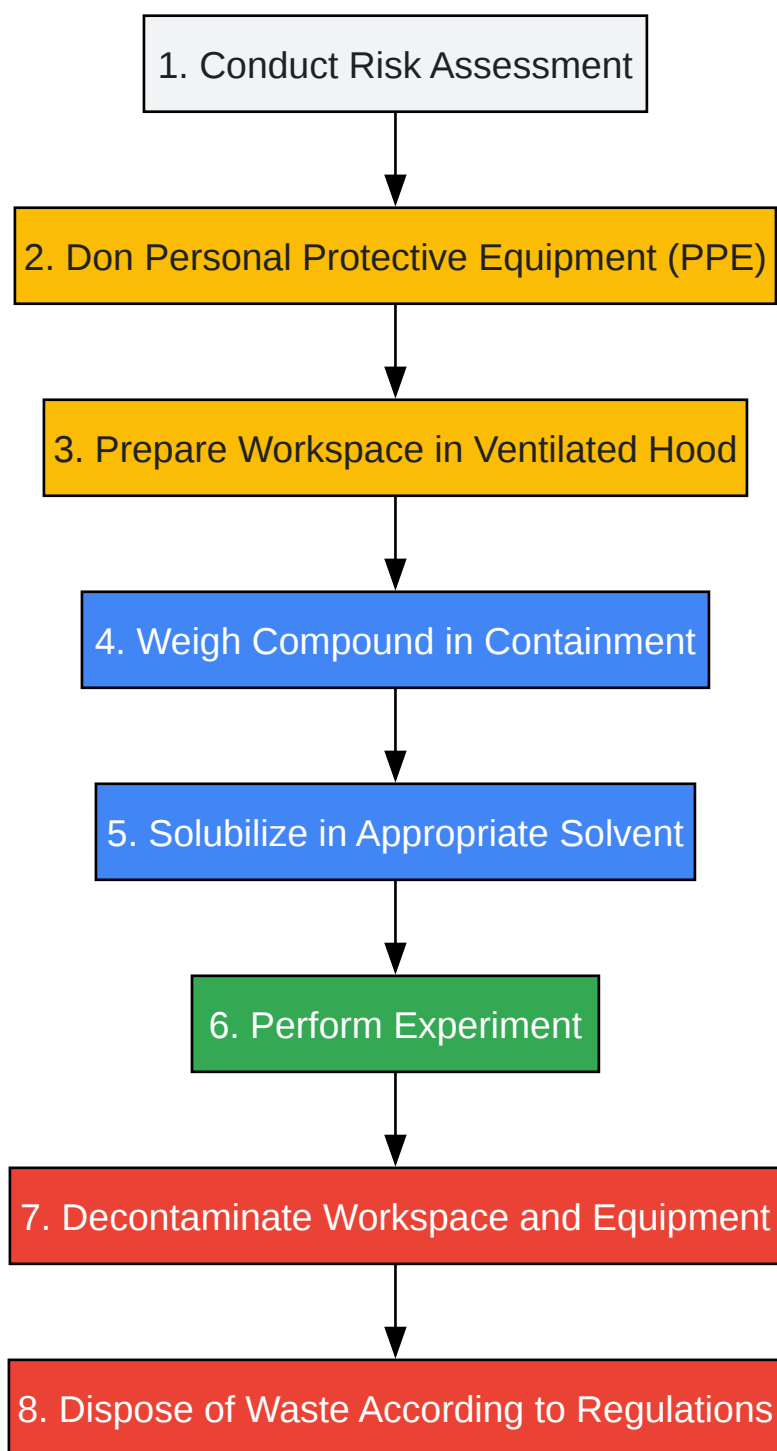
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Caption: p38 MAPK Signaling Pathway and the inhibitory action of **Pamapimod-d4**.

Experimental Protocols

Detailed, validated experimental protocols for the safety and handling of **Pamapimod-d4** are not publicly available. The following are general experimental workflows for handling potent kinase inhibitors in a research setting.

General Workflow for Handling Potent Compounds



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